

7-Methoxy-4-Methylcoumarin (7-MAC): A Technical Guide

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Compound of Interest

Compound Name: 7-MAC

Cat. No.: B143903

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An In-depth Whitepaper on the Core Chemical Properties, Synthesis, and Applications of 7-Methoxy-4-Methylcoumarin for Researchers, Scientists, and Drug Development Professionals.

Abstract: 7-Methoxy-4-methylcoumarin (**7-MAC**), also known as 4-Methylherniarin, is a fluorescent derivative of coumarin widely utilized in biochemical and biomedical research. Its distinct photophysical properties make it an invaluable tool as a fluorescent label and a substrate for enzymatic assays. This technical guide provides a comprehensive overview of the core chemical and physical properties of **7-MAC**, detailed experimental protocols for its synthesis, and a summary of its applications. All quantitative data are presented in structured tables for clarity and comparative analysis, and key processes are visualized through logical and workflow diagrams.

Core Chemical and Physical Properties

7-MAC is a solid, off-white compound belonging to the benzopyrone family.^[1] Its fundamental properties are summarized in the table below, providing a foundational dataset for its use in experimental settings.

Property	Value	Reference(s)
CAS Number	2555-28-4	[2] [3] [4] [5] [6] [7]
Molecular Formula	C ₁₁ H ₁₀ O ₃	[2] [3] [5]
Molecular Weight	190.20 g/mol	[2] [3] [5]
Appearance	White to Off-White Solid/Crystal	[1]
Melting Point	158-160 °C	[3]
Boiling Point	~340.1 °C (at 760 mmHg)	[1]
Density	~1.2 g/cm ³	[1]
Flash Point	~140.8 °C	[3]

Solubility Profile

The solubility of **7-MAC** is a critical parameter for its application in various assays and reaction conditions. It is generally soluble in polar organic solvents and insoluble in water.

Solvent	Solubility	Reference(s)
Methanol	Soluble	[3] [8]
Water	Insoluble	[3] [8]
Dimethylformamide (DMF)	Soluble	[9]
Dimethyl sulfoxide (DMSO)	38 mg/mL (199.78 mM)	[10]

Spectral Properties

The utility of **7-MAC** as a fluorescent probe is defined by its absorption (excitation) and emission characteristics. The methoxy group at the 7-position is crucial for its fluorescent behavior.

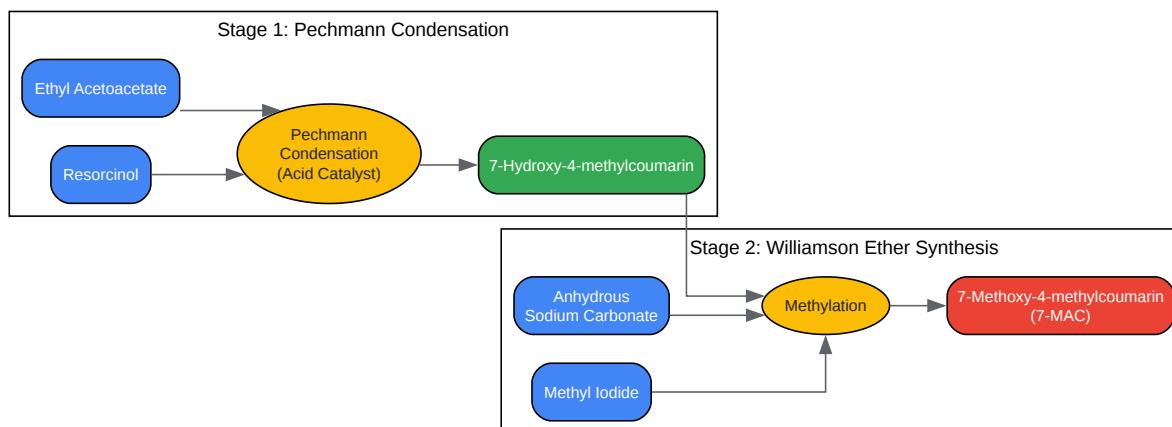
Spectral Property	Wavelength (nm)	Notes	Reference(s)
UV-Vis Absorption (λ_{max})	321 nm	In methanol/water	[3]
Fluorescence Emission (λ_{em})	~380-390 nm	Estimated based on related compounds; exhibits a blue fluorescence.	[2]

Experimental Protocols

Synthesis of 7-Methoxy-4-Methylcoumarin (7-MAC)

7-MAC is commonly synthesized via the methylation of its precursor, 7-hydroxy-4-methylcoumarin. The overall synthesis can be viewed as a two-stage process, beginning with the creation of the coumarin core.

Diagram 1: Synthesis Workflow for 7-MAC



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Diagram 1: Synthesis Workflow for 7-MAC

Protocol 1: Synthesis of 7-Hydroxy-4-Methylcoumarin (Precursor)

This stage utilizes the Pechmann condensation reaction.

- Reactants: A mixture of resorcinol (1 mmol) and ethyl acetoacetate (1.1 mmol) is prepared.
- Catalyst: An acid catalyst, such as concentrated sulfuric acid or Amberlyst-15 (10 mol%), is added to the mixture.
- Reaction: The reaction mixture is stirred in an oil bath heated to approximately 110°C. The reaction progress is monitored using thin-layer chromatography (TLC).
- Workup: After completion, if a solid catalyst like Amberlyst-15 is used, it is removed by filtration. The mixture is then poured into crushed ice and neutralized.
- Purification: The resulting solid product is filtered, washed with water, and recrystallized from a suitable solvent like aqueous ethanol to yield pure 7-hydroxy-4-methylcoumarin.

Protocol 2: Methylation to 7-Methoxy-4-Methylcoumarin

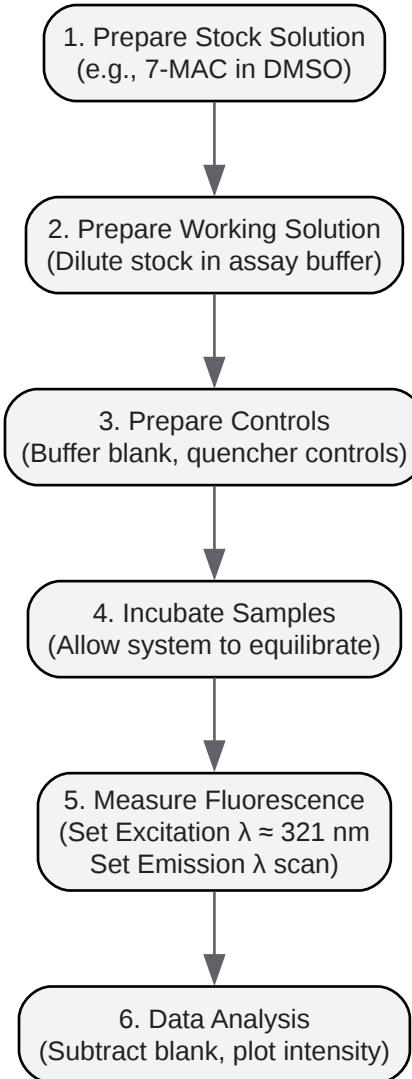
This protocol describes the conversion of the precursor to the final product.

- Reactants: A mixture is prepared containing 7-hydroxy-4-methylcoumarin (0.15 mol), methyl iodide (0.45 mol), and anhydrous sodium carbonate (0.225 mol) in 150 mL of methanol.[11]
- Reaction: The mixture is refluxed with stirring for 12 hours.[11]
- Solvent Removal: Methanol is removed under vacuum.[11]
- Workup: The solid residue is treated with 300 mL of water and neutralized with 15% HCl to remove excess sodium carbonate.[11]
- Purification: The final product is filtered and recrystallized from aqueous ethanol, yielding **7-MAC** with a reported yield of 95%. [11]

General Protocol for Fluorescence Measurement

The following provides a generalized workflow for characterizing the fluorescence of **7-MAC**.

Diagram 2: General Fluorescence Experiment Workflow



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Diagram 2: General Fluorescence Experiment Workflow

- Solution Preparation: Prepare a stock solution of **7-MAC** in a suitable organic solvent (e.g., DMSO). From this, prepare a dilute working solution in the desired assay buffer (e.g., PBS). Concentrations are typically kept low (micromolar range) to avoid inner-filter effects.
- Instrument Setup: Use a spectrofluorometer. Set the excitation wavelength to the absorption maximum ($\lambda_{\text{max}} \approx 321$ nm).

- Measurement: Scan a range of emission wavelengths (e.g., 350 nm to 500 nm) to record the fluorescence emission spectrum and determine the emission maximum (λ_{em}).
- Quenching Studies: For quenching experiments, varying concentrations of a potential quencher are added to the working solution. The decrease in fluorescence intensity is measured and can be plotted as a function of the quencher concentration (Stern-Volmer plot).

Biological Activity and Applications

7-MAC is not merely a research tool; it and its derivatives exhibit a range of biological activities.

- Fluorescent Probe: Its primary application is as a fluorescent label and substrate.[2][5] It is particularly useful in enzyme assays where enzymatic cleavage of a group attached to the 7-hydroxy position liberates the highly fluorescent 7-hydroxy-4-methylcoumarin.
- Antimicrobial Activity: The compound has demonstrated antimicrobial activity against both Gram-positive (e.g., *B. subtilis*) and Gram-negative (e.g., *S. sonnei*) bacteria.[1]
- Anticancer Research: While structure-activity relationship studies have focused more on 7-hydroxy and other derivatives, coumarins as a class are investigated for their cytotoxic effects against various cancer cell lines.[12]
- Inflammation Research: A related compound, 4-hydroxy-7-methoxycoumarin, has been shown to inhibit inflammation by suppressing the NF-κB and MAPK signaling pathways in macrophages. This highlights the potential for methoxy-substituted coumarins in anti-inflammatory drug development.

Diagram 3: Inhibition of Inflammatory Pathway

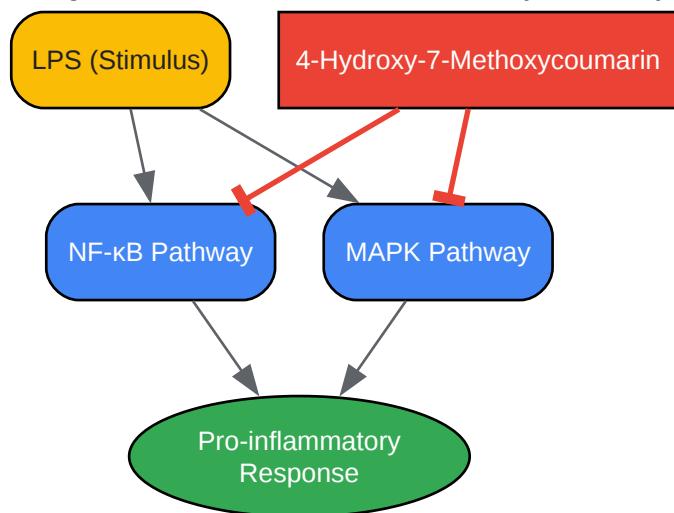
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Diagram 3: Inhibition of Inflammatory Pathway

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